

A Technical Guide to the Fundamental Properties of Fullerene-C60

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fullerene-C60

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the core physicochemical and biological properties of Buckminsterfullerene (C60). It includes quantitative data, detailed experimental protocols for its synthesis and characterization, and visualizations of key processes relevant to its application in materials science and drug development.

Introduction to Fullerene-C60

Fullerene-C60, often called a "buckyball," is a spherical allotrope of carbon discovered in 1985. [1] Its structure consists of 60 carbon atoms arranged in a truncated icosahedron, resembling a soccer ball, with 20 hexagonal and 12 pentagonal rings. [2][3] This unique, highly symmetric cage-like structure imparts remarkable electronic and physical properties, making it a subject of intense research. [2] In the fields of medicine and drug development, C60 is explored for its potential as a potent antioxidant, a vehicle for drug delivery, and an agent in photodynamic therapy. [3][4][5] Its utility is often enhanced through chemical modification (functionalization) to improve properties like water solubility for biological applications. [6]

Structural and Physical Properties

The C60 molecule possesses exceptional stability and symmetry (Icosahedral, Ih). [2] Each carbon atom is sp^2 hybridized with some sp^3 character due to the cage's curvature, forming covalent bonds with three neighboring carbons. [2] The molecule has two distinct bond types: shorter bonds at the fusion of two hexagons (6:6 bonds) and longer bonds at the fusion of a

hexagon and a pentagon (6:5 bonds).[7][8] This variation in bond length reflects the partial double-bond character of the 6:6 bonds.[7]

Table 1: Core Physical and Structural Properties of C60

Property	Value	Reference(s)
Molecular Formula	C60	[1]
Molecular Weight	720.6 g/mol	[9]
Appearance	Black Powder	[10]
Molecular Symmetry	Icosahedral (Ih)	[2]
Van der Waals Diameter	~1.1 nm	[10]
Nucleus-to-Nucleus Diameter	~0.71 nm	[10]
6:6 Bond Length	~1.40 Å	[7][11][12]
6:5 Bond Length	~1.46 Å	[7][11][12]
Average Bond Length	~1.44 Å	[10][11]

Electronic Properties

Fullerene-C60 is a semiconductor whose electronic behavior is defined by its molecular orbital structure.[2] It has a relatively narrow gap between its Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO).[13] A key characteristic of C60 is its high electron affinity, which makes it an excellent electron acceptor.[1] This property is central to its use in organic photovoltaics and is also linked to its biological antioxidant activity, where it can effectively neutralize free radicals.[1][4]

Table 2: Electronic Properties of C60

Property	Value	Reference(s)
HOMO-LUMO Gap (Experimental)	~1.6 - 2.7 eV	[7] [13] [14]
Electron Affinity	2.6 - 2.8 eV	[15]
Ionization Enthalpy	7.61 eV	[15]
Electrical Nature	Semiconductor	[2]

Solubility

Pristine C60 is hydrophobic and virtually insoluble in water, but it is the only carbon allotrope soluble in common organic solvents at room temperature.[\[1\]](#)[\[16\]](#) Its solubility is generally low and varies significantly with the solvent. Aromatic solvents and carbon disulfide are among the most effective solvents for C60. For biological and medical applications, chemical functionalization is typically required to render C60 water-soluble.

Table 3: Solubility of C60 in Various Solvents

Solvent	Solubility (g/L)	Reference(s)
1-Chloronaphthalene	51	[16]
Carbon Disulfide (CS ₂)	8	[16]
o-Xylene	1.7	[15]
Toluene	2.8	[15]
Benzene	1.5	[15]
Chloroform	0.5	[15]
Hexane	0.04	[15]
Methanol	Insoluble	[16]
Water	Insoluble	[16]

Synthesis, Purification, and Characterization

Experimental Protocols

A. Synthesis: Huffman-Krätzschmer Arc Discharge Method

The most common method for producing gram-scale quantities of fullerenes is the Huffman-Krätzschmer method, which involves the evaporation of graphite in an inert atmosphere.[\[17\]](#)[\[18\]](#)
[\[19\]](#)

- Apparatus: A reaction chamber, two high-purity graphite rods (electrodes), a high-current power supply, and a cooling system.
- Procedure:
 - The chamber is evacuated and then backfilled with helium gas to a pressure of 100-200 Torr.[\[17\]](#)[\[20\]](#)
 - A high current (~50-100 A) is passed between the graphite electrodes, creating an electric arc.[\[19\]](#)
 - The intense heat from the arc vaporizes the carbon from the positive electrode, creating a plasma.
 - The carbon vapor cools and condenses in the helium atmosphere, forming a black, soot-like material on the chamber walls.[\[17\]](#) This soot contains a mixture of fullerenes (typically 10-15%), including C₆₀, C₇₀, and other higher fullerenes.[\[17\]](#)

B. Extraction and Purification: Solvent Extraction and Column Chromatography

The fullerenes must be separated from the raw soot and then from each other.

- Extraction:
 - The collected soot is dispersed in a suitable organic solvent, typically toluene or benzene.
[\[17\]](#)
 - The mixture is agitated (e.g., via a Soxhlet extractor) to dissolve the fullerenes.[\[17\]](#)

- The insoluble amorphous carbon and graphite are removed by filtration, yielding a wine-red or magenta solution containing a mixture of C60 and C70.[\[21\]](#)
- Purification by Flash Column Chromatography:
 - Stationary Phase Preparation: A glass chromatography column is packed with a slurry of a stationary phase, such as a mixture of activated charcoal and silica gel (e.g., 1:2 by weight) in a non-polar solvent like toluene or hexane.[\[22\]](#)[\[23\]](#)
 - Loading: The concentrated fullerene extract is carefully loaded onto the top of the column.[\[22\]](#)
 - Elution: The mobile phase (e.g., toluene, or a hexane/toluene gradient) is passed through the column under light pressure.[\[22\]](#)[\[24\]](#)
 - Fraction Collection: C60 has a lower affinity for the stationary phase than C70 and thus elutes first. The distinct purple-magenta fraction corresponding to C60 is collected. The subsequent reddish-brown fraction contains C70.[\[22\]](#)
 - Solvent Removal: The solvent is removed from the collected fraction using a rotary evaporator to yield purified, solid C60.

Characterization Methods and Data

A. UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is used to confirm the presence and purity of C60 in solution.

- Protocol: A dilute solution of C60 in a suitable solvent (e.g., toluene, hexane, or TCE) is prepared.[\[25\]](#)[\[26\]](#) The absorbance spectrum is measured using a spectrophotometer, typically from 300 to 700 nm, against a solvent blank.[\[25\]](#)
- Expected Spectrum: The UV-Vis spectrum of C60 in solution shows characteristic absorption peaks.

Table 4: Key UV-Vis Absorption Peaks for C60 in Toluene

Wavelength (nm)	Electronic Transition	Reference(s)
~330-335 nm	Strong, characteristic peak	[26]
~404-407 nm	$\pi \rightarrow \pi^*$ transition	[25][27]
~535 nm	$n \rightarrow \pi^*$ transition	[25]
~591 nm	$n \rightarrow \pi^*$ transition	[25]

| ~625 nm | Ag \rightarrow T1u (HOMO-LUMO transition) |[25] |

B. Raman Spectroscopy

Raman spectroscopy provides a vibrational fingerprint of the C60 molecule, confirming its structure and purity.

- Protocol: A solid sample of C60 or a concentrated solution is irradiated with a monochromatic laser (e.g., 532 nm or 784 nm).[28] The scattered light is collected and analyzed by a Raman spectrometer.[28][29]
- Expected Spectrum: Due to its high symmetry, C60 has 10 Raman-active modes (2Ag + 8Hg).[30] The spectrum is dominated by two particularly strong peaks.

Table 5: Prominent Raman Modes for C60

Raman Shift (cm ⁻¹)	Vibrational Mode	Symmetry	Reference(s)
~270 cm ⁻¹	"Squashing" mode	Hg	[25]
~496 cm ⁻¹	Radial "Breathing" mode	Ag(1)	[25]
~1422 cm ⁻¹	Tangential mode	Hg	[25]
~1467-1469 cm ⁻¹	"Pentagonal Pinch" mode	Ag(2)	[25]

| ~1573-1575 cm⁻¹ | Tangential mode | Hg |[25] |

C. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy identifies the infrared-active vibrational modes of the C60 molecule.

- Protocol: A solid sample of C60 is typically mixed with KBr powder and pressed into a pellet, which is then analyzed in an FTIR spectrometer.
- Expected Spectrum: The high symmetry of C60 allows for only four IR-active vibrational modes.

Table 6: Key FTIR Absorption Peaks for C60

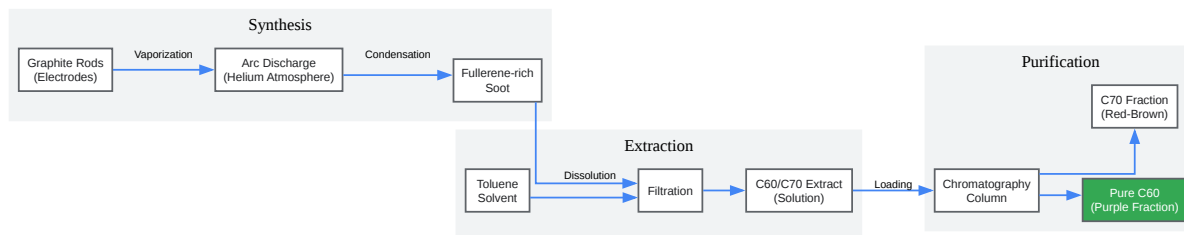
Wavenumber (cm ⁻¹)	Symmetry	Reference(s)
~526 cm ⁻¹	T1u	[25]
~576 cm ⁻¹	T1u	[25]
~1182 cm ⁻¹	T1u	[25]

| ~1428 cm⁻¹ | T1u | [25] |

Visualized Workflows and Mechanisms

Synthesis and Purification Workflow

The production of pure C60 from raw graphite involves a multi-step process of synthesis, extraction, and chromatographic separation.

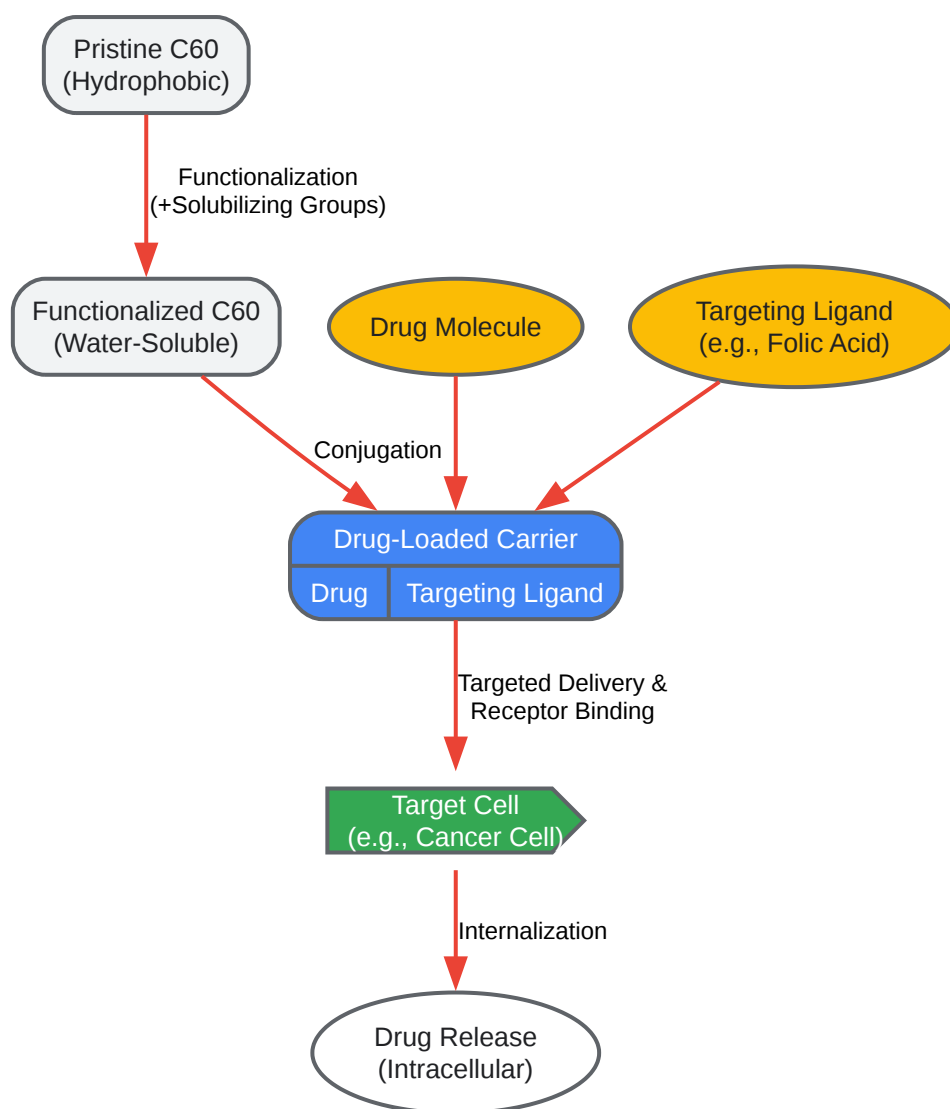


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Caption: Workflow for C60 synthesis via arc discharge and subsequent purification.

C60 as a Drug Delivery Vehicle

The hollow cage structure and modifiable surface of C60 make it a promising nanocarrier for therapeutic agents. Functionalization improves solubility and allows for the attachment of targeting ligands and drug molecules.[5][6][31]

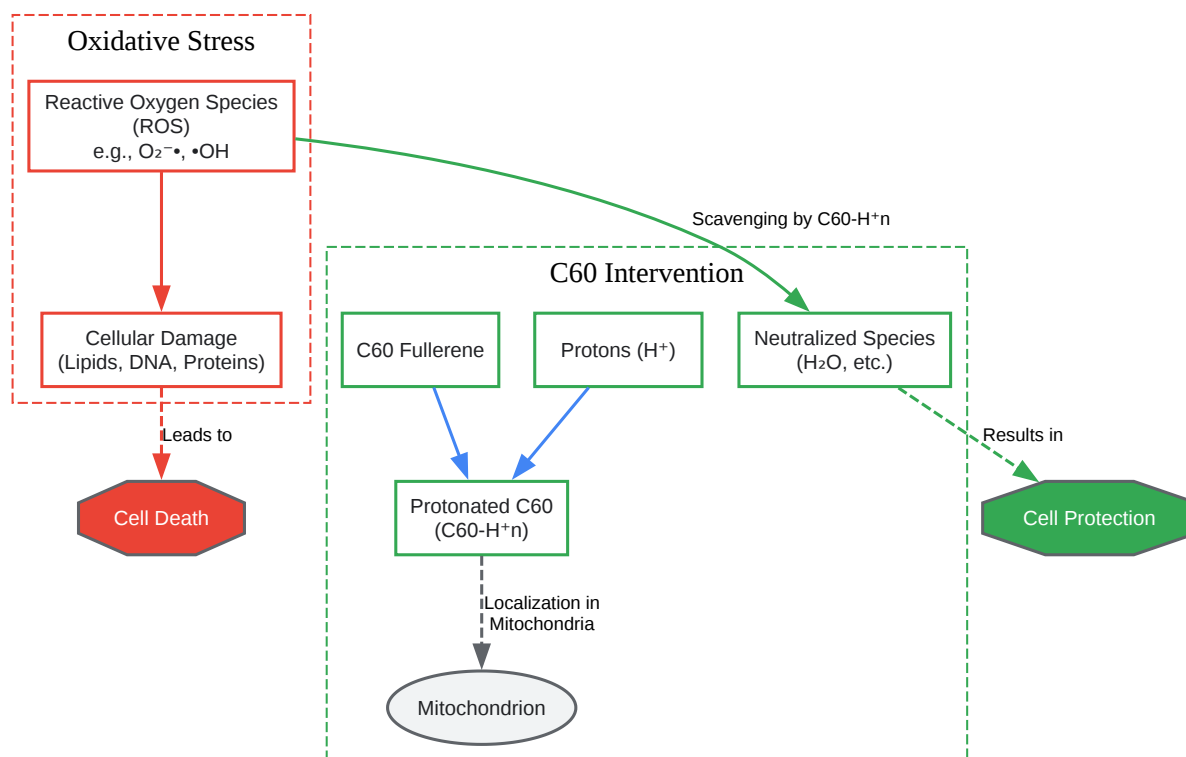


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Caption: Conceptual model of a functionalized C60 carrier for targeted drug delivery.

Antioxidant Mechanism: ROS Scavenging

Fullerene-C60 is a potent radical scavenger.[1] One proposed mechanism involves its ability to absorb protons, acquire a positive charge, and localize within mitochondria, the primary site of cellular Reactive Oxygen Species (ROS) production.[32][33][34] There, it can neutralize ROS and mildly uncouple respiration, reducing further ROS generation.[35]



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Caption: C60's proposed antioxidant mechanism via protonation and ROS scavenging.

Conclusion

Fullerene-C60 possesses a unique combination of structural, electronic, and chemical properties that make it a compelling nanomaterial for advanced applications. Its highly symmetrical and stable cage, coupled with its nature as a potent electron acceptor, underpins its utility in fields ranging from materials science to medicine. For drug development professionals, the ability to functionalize the C60 surface to control solubility and attach bioactive molecules opens up significant opportunities for creating novel therapeutic and diagnostic agents.[3] Further research into its long-term biocompatibility and mechanisms of action will continue to define its role in next-generation technologies.

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- To cite this document: BenchChem. [A Technical Guide to the Fundamental Properties of Fullerene-C60]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1176888#fundamental-properties-of-fullerene-c60]

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